

Understanding the Certificate of Analysis (CoA)

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Compound of Interest

Compound Name: SU 5402 (GMP)

Cat. No.: B1684518

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A Certificate of Analysis for GMP-grade SU 5402 provides a batch-specific summary of quality control testing. It assures the end-user that the compound meets predefined specifications.

General Information

A typical CoA will begin with fundamental details about the product and the specific batch:

Parameter	Example Data
Product Name	SU 5402 (GMP)
CAS Number	215543-92-3
Chemical Formula	C ₁₇ H ₁₆ N ₂ O ₃
Molecular Weight	296.32 g/mol
Batch Number	Specific to each production lot
Date of Manufacture	Specific to each production lot
Retest Date	Specific to each production lot

Physicochemical Properties

This section details the physical and chemical characteristics of SU 5402.

Test	Specification	Result
Appearance	Orange solid powder	Conforms
Solubility	Soluble in DMSO	Conforms

Identity and Purity

The core of the CoA, this section provides quantitative data on the identity and purity of the compound, determined through various analytical techniques.

Test	Method	Specification	Result
Identification by ¹ H NMR	Nuclear Magnetic Resonance	Structure conforms to reference	Conforms
Identification by MS	Mass Spectrometry	Molecular weight conforms	Conforms
Purity by HPLC	High-Performance Liquid Chromatography	≥98.0%	99.5%
Loss on Drying	Gravimetric	≤1.0%	0.2%
Residual Solvents	Gas Chromatography (GC)	Meets USP <467> limits	Conforms

Impurity Profile

For GMP-grade material, a detailed analysis of potential impurities is crucial.

Test	Method	Specification	Result
Heavy Metals	Inductively Coupled Plasma (ICP-MS)	≤ 20 ppm	< 10 ppm
Endotoxin	Limulus Amebocyte Lysate (LAL)	≤ 1.0 EU/mg	< 0.5 EU/mg
Microbial Contamination	Plate Count	≤ 100 CFU/g	< 10 CFU/g

Experimental Protocols

The following are representative protocols for the key analytical methods cited in the SU 5402 CoA.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a cornerstone technique for determining the purity of small molecules by separating the main compound from any impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water with 0.1% trifluoroacetic acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 254 nm.
- Procedure: A solution of SU 5402 is prepared in a suitable solvent (e.g., DMSO) and injected into the HPLC system. The area of the SU 5402 peak is compared to the total area of all peaks to calculate the purity percentage.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Identification

^1H NMR spectroscopy is used to confirm the chemical structure of SU 5402 by analyzing the magnetic properties of its atomic nuclei.

- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- Solvent: Deuterated Dimethyl Sulfoxide (DMSO-d_6).
- Procedure: A small amount of SU 5402 is dissolved in the deuterated solvent. The sample is placed in the NMR spectrometer, and the ^1H spectrum is acquired. The resulting spectrum, showing chemical shifts and splitting patterns, is compared to a reference spectrum of a known SU 5402 standard to confirm its identity.

Mass Spectrometry (MS) for Molecular Weight Confirmation

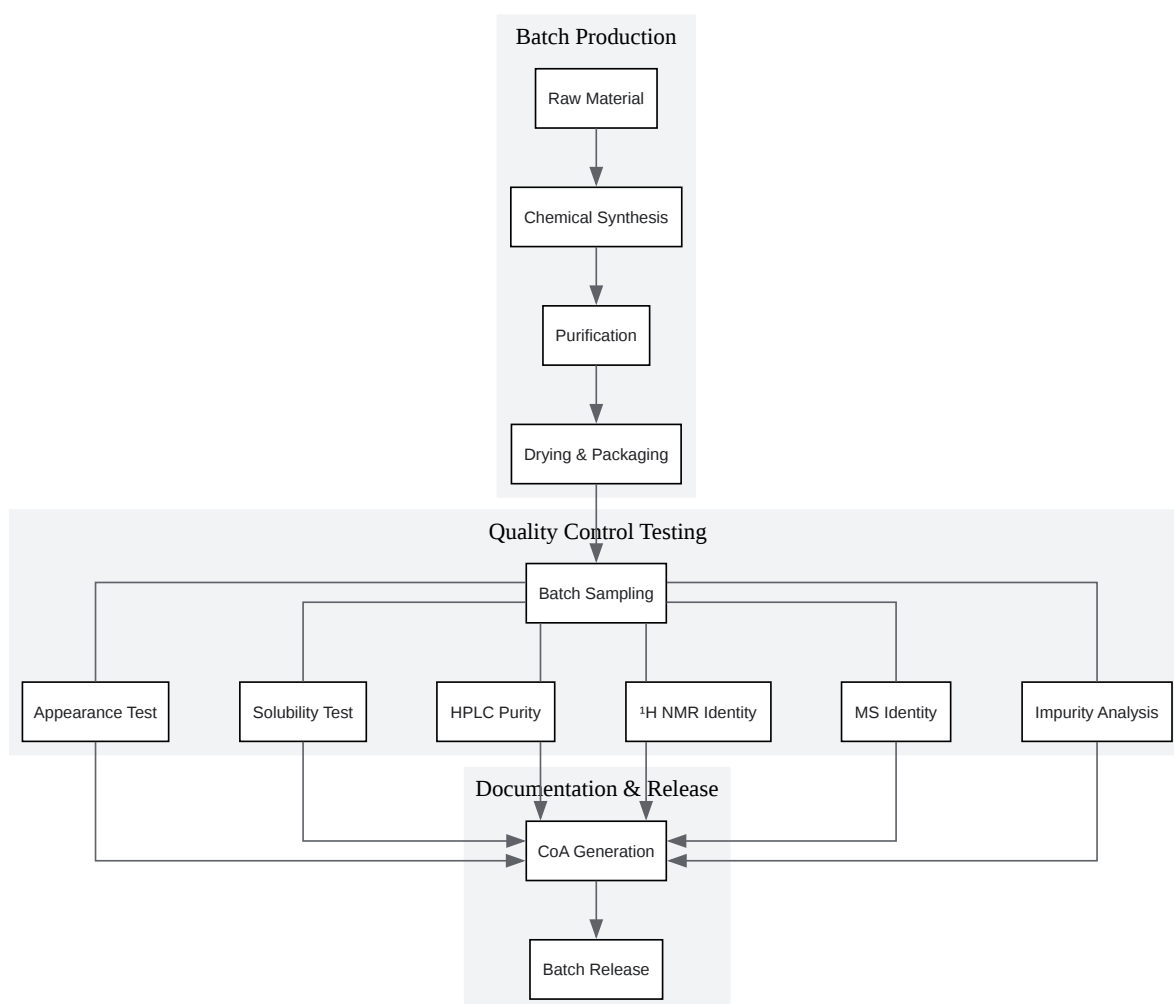
Mass spectrometry is employed to confirm the molecular weight of SU 5402.

- Instrumentation: A mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- Ionization Mode: Electrospray Ionization (ESI), typically in positive mode.
- Procedure: A dilute solution of SU 5402 is introduced into the mass spectrometer. The instrument ionizes the molecules and separates them based on their mass-to-charge ratio (m/z). The resulting mass spectrum should show a prominent peak corresponding to the molecular weight of SU 5402.

Visualizing Workflows and Pathways

SU 5402 Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control analysis of a batch of SU 5402.

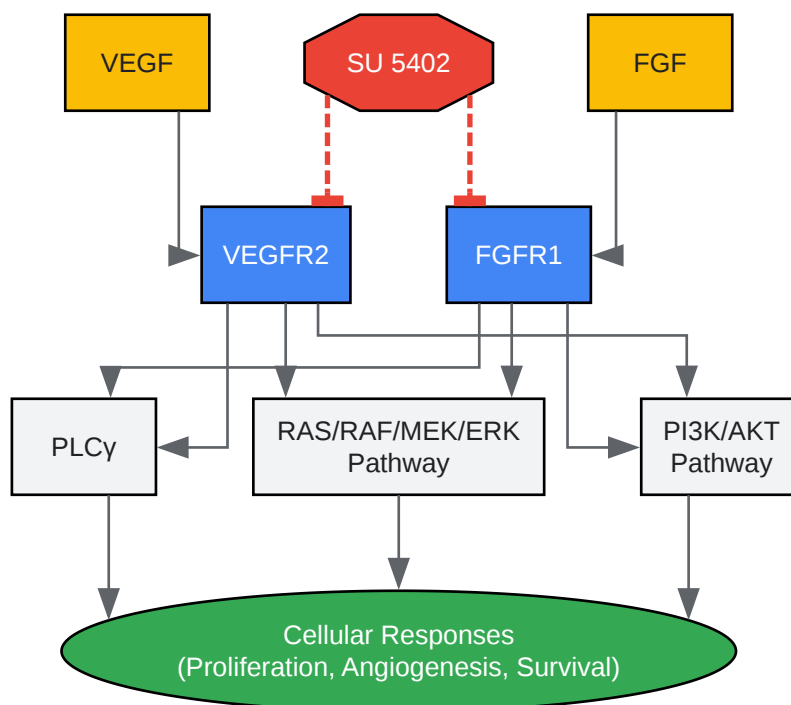


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Caption: A typical workflow for the quality control of GMP-grade SU 5402.

SU 5402 Signaling Pathway Inhibition

SU 5402 exerts its biological effects by inhibiting key signaling pathways initiated by growth factors like VEGF and FGF. This diagram illustrates the points of inhibition.



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Caption: SU 5402 inhibits VEGFR2 and FGFR1 signaling pathways.

By thoroughly understanding the data presented in a **SU 5402 (GMP)** Certificate of Analysis and the underlying analytical methodologies, researchers can ensure the quality and consistency of their experiments, leading to more robust and reliable scientific outcomes.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

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